

difference between (R) and (S)-1-(2-bromo-4-fluorophenyl)ethanamine

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Compound of Interest

Compound Name: (R)-1-(2-bromo-4-fluorophenyl)ethan-1-amine

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Technical Guide: (R)- vs. (S)-1-(2-bromo-4-fluorophenyl)ethanamine

Role in Medicinal Chemistry & Asymmetric Synthesis

Executive Summary

The chiral amine 1-(2-bromo-4-fluorophenyl)ethanamine represents a "privileged scaffold" in modern drug discovery, particularly for kinase inhibitors and GPCR ligands. Its value lies in its trifunctional nature:

- **Chiral Amine Handle:** A primary amine for amide/urea formation, serving as a hydrogen bond donor/acceptor in the hinge region of kinases.
- **Ortho-Bromine:** A steric anchor and reactive handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to build polycyclic cores.

- Para-Fluorine: A metabolic blocker that prevents P450-mediated oxidation while modulating pKa and lipophilicity.

The distinction between the (R)- and (S)- enantiomers is not merely physical; it dictates the 3D vector of the attached pharmacophore, often acting as a "binary switch" between nanomolar potency and inactivity (eutomer vs. distomer).

Structural & Physicochemical Analysis[1]

Stereochemical Configuration (CIP Rules)

The absolute configuration is determined by the Cahn-Ingold-Prelog (CIP) priority rules at the benzylic carbon.

- Priority Assignment:
 - -NH₂ (Nitrogen, Atomic #7)
 - -Ar (2-bromo-4-fluorophenyl ring, Carbon bonded to C,C,Br)
 - -CH₃ (Methyl, Carbon bonded to H,H,H)
 - -H (Hydrogen, Atomic #1)

Isomer	Configuration	Visual Description (H in back)	CAS Number (HCl Salt)
(R)-Isomer	Rectus (Right)	Sequence 1 → 2 → 3 is Clockwise	845829-91-6
(S)-Isomer	Sinister (Left)	Sequence 1 → 2 → 3 is Counter-Clockwise	1311254-85-9

Electronic & Steric Nuances

- Ortho-Effect (2-Br): The bromine atom at the ortho position creates significant steric bulk (σ-value ~0.38). In the (R)-conformation, this bromine may clash with reagents approaching from specific angles, making enzymatic resolution (e.g., with Lipases) slower compared to

non-ortho-substituted analogs.

- Fluorine Effect: The fluorine at the 4-position withdraws electron density via induction () but donates via resonance (). The net effect deactivates the ring slightly towards electrophilic aromatic substitution but activates the C-Br bond for oxidative addition in metal catalysis.

Synthetic Pathways: Resolution vs. Asymmetric Synthesis

For high-value pharmaceutical intermediates, Asymmetric Synthesis is preferred over Classical Resolution to maximize yield (avoiding the 50% loss of the wrong enantiomer).

The Ellman Auxilliary Protocol (Preferred)

The most robust method for synthesizing high-enantiomeric excess (ee > 98%) amines with bulky ortho-substituents is the condensation of the corresponding ketone with (R)- or (S)-tert-butanesulfinamide.

Workflow Diagram (Graphviz)

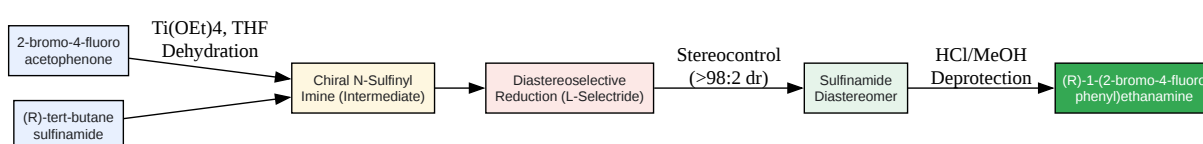


Figure 1: Asymmetric Synthesis via Ellman Auxiliary Strategy

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Caption: Step-wise synthesis ensuring high stereochemical fidelity via a cyclic transition state during reduction.

Experimental Protocol (Ellman Method)

Target: (S)-1-(2-bromo-4-fluorophenyl)ethanamine HCl

- Imine Formation:
 - Charge a reactor with 2-bromo-4-fluoroacetophenone (1.0 eq) and (S)-(-)-2-methyl-2-propanesulfonamide (1.1 eq).
 - Add $\text{Ti}(\text{OEt})_4$ (2.0 eq) in dry THF. Reflux for 12-24h.
 - Mechanism: Titanium acts as a Lewis acid and water scavenger, driving the equilibrium.
- Stereoselective Reduction:
 - Cool the sulfinyl imine solution to -48°C .
 - Add L-Selectride (lithium tri-sec-butylborohydride) dropwise.
 - Critical Control: The bulky hydride attacks from the less hindered face (opposite the tert-butyl group), setting the chiral center.
- Deprotection:
 - Treat the resulting sulfonamide with 4M HCl in dioxane/methanol.
 - Precipitate the product as the hydrochloride salt with diethyl ether.

Analytical Characterization & Separation

Distinguishing the (R) and (S) isomers requires chiral chromatography. Standard C18 columns cannot separate these enantiomers.

Chiral HPLC Method[3][4]

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris(3,5-dimethylphenylcarbamate)).
- Mobile Phase: n-Hexane : Isopropanol (90:10) with 0.1% Diethylamine (DEA).
- Rationale: The DEA is critical to suppress peak tailing caused by the interaction of the basic primary amine with residual silanols on the silica support.
- Detection: UV at 254 nm (aromatic absorption).

Optical Rotation

- (R)-Isomer: Typically exhibits dextrorotatory (+) rotation in methanol.
- (S)-Isomer: Typically exhibits levorotatory (-) rotation in methanol.
 - Note: Sign can invert depending on solvent and temperature; absolute configuration must be confirmed via X-ray crystallography or comparison to known standards.

Pharmacological Implications[5]

The difference between (R) and (S) is most profound in Fragment-Based Drug Discovery (FBDD).

The "Chiral Switch" in Kinase Binding

In ATP-competitive kinase inhibitors, the amine moiety often forms a hydrogen bond with the "hinge region" (e.g., residues like Met, Glu).

- Scenario A (Eutomer): The methyl group of the (S)-isomer points into a hydrophobic pocket (solvent-accessible region), while the 2-bromo-phenyl group locks into the "gatekeeper" region.
- Scenario B (Distomer): The (R)-isomer forces the methyl group to clash with the protein backbone or the gatekeeper residue (steric clash), reducing binding affinity by 100-1000 fold.

Synthetic Divergence in Cross-Coupling

When using this amine as a substrate for Buchwald-Hartwig amination:

- The 2-bromo substituent creates a chiral axis if the rotation is restricted after coupling (atropisomerism).
- Using an enantiopure starting material ((R) or (S)) is essential to prevent the formation of complex diastereomeric mixtures in late-stage synthesis.

Pharmacophore Interaction Diagram

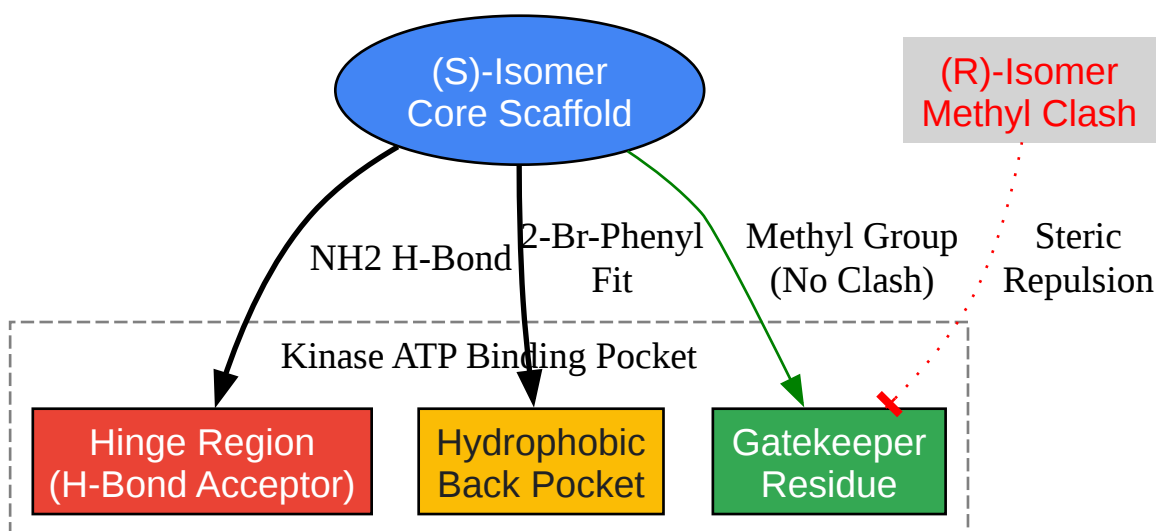


Figure 2: Differential Binding Mode of Enantiomers

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Caption: The (S)-isomer accommodates the methyl group, while the (R)-isomer often clashes with the gatekeeper residue.

References

- Reagent Database.(R)-1-(4-BROMO-2-FLUOROPHENYL)ETHANAMINE CAS 845930-79-2 Data. [\[Link\]](#)^[1]
- Organic Syntheses.Synthesis of Chiral Amines via Ellman Auxiliaries (General Protocol adapted for halo-benzylamines). [\[Link\]](#)
- Journal of Chromatography A.Development of chiral separation methods in pharmaceutical industry (Polysaccharide column screening). [\[Link\]](#)

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Sources

- 1. (R)-1-(4-BROMO-2-FLUOROPHENYL)ETHANAMINE CAS 845930-79-2 Life Science Database - www.reagentdatabase.com [[reagentdatabase.com](http://www.reagentdatabase.com)]
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